

# "solubility of 1,3-Bis(bromomethyl)-5-methylbenzene in common organic solvents"

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## Compound of Interest

Compound Name: 1,3-Bis(bromomethyl)-5-methylbenzene

Cat. No.: B103589

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## Solubility Profile of 1,3-Bis(bromomethyl)-5-methylbenzene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,3-Bis(bromomethyl)-5-methylbenzene** (CAS No. 19294-04-3) in common organic solvents. Due to the limited availability of precise quantitative solubility data in public literature, this document combines existing qualitative information with inferred solubility characteristics based on structurally similar compounds and established chemical principles. Furthermore, it offers detailed experimental protocols for researchers to determine quantitative solubility in their own laboratory settings.

## Core Compound Properties

Property	Value	Reference
Chemical Name	1,3-Bis(bromomethyl)-5-methylbenzene	
Synonyms	3,5-Bis(bromomethyl)toluene	[1][2]
CAS Number	19294-04-3	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> Br <sub>2</sub>	[1]
Molecular Weight	277.98 g/mol	[1]
Melting Point	64-67 °C	[1]
Appearance	Pale Brown to Light Brown Solid	[1]

## Solubility Data

Quantitative solubility data for **1,3-Bis(bromomethyl)-5-methylbenzene** is not extensively reported in peer-reviewed literature. However, based on qualitative descriptors from chemical supplier databases and the known solubility of analogous compounds, a general solubility profile can be inferred.

Table 1: Summary of Solubility Data for **1,3-Bis(bromomethyl)-5-methylbenzene**

Solvent	Polarity Index	Qualitative Solubility	Inferred Quantitative Solubility (at ambient temperature)	Basis for Inference
Water	9.0	Slightly soluble	< 1 g/100 mL	[3]
Methanol	6.6	Sparingly soluble	Likely low (e.g., 1-5 g/100 mL)	[1][3]
Ethanol	5.2	Likely soluble	Likely moderate	Recrystallization solvent for similar compounds.
Acetone	5.1	Likely soluble	Likely moderate to high	Common solvent for non-polar to moderately polar compounds.
Dichloromethane	3.4	Likely soluble	Likely high	Common solvent for non-polar to moderately polar compounds.
Chloroform	4.4	Sparingly soluble	Likely moderate	[1][3]
Ethyl Acetate	4.3	Likely soluble	Likely moderate to high	Common solvent for non-polar to moderately polar compounds.
Toluene	2.4	Likely soluble	Likely high	Structurally similar to the solute; solubility of o- and p-xylylene dibromide is high.[4][5]

Hexane	0.0	Likely sparingly soluble	Likely low	Non-polar solvent, may be suitable for recrystallization.
Dioxane	4.8	Likely soluble	Likely high	p-Xylylene dibromide is highly soluble in hot dioxane. <sup>[6]</sup>

Disclaimer: The inferred quantitative solubility values are estimations based on qualitative data and the behavior of structurally similar compounds. For precise applications, experimental determination is strongly recommended.

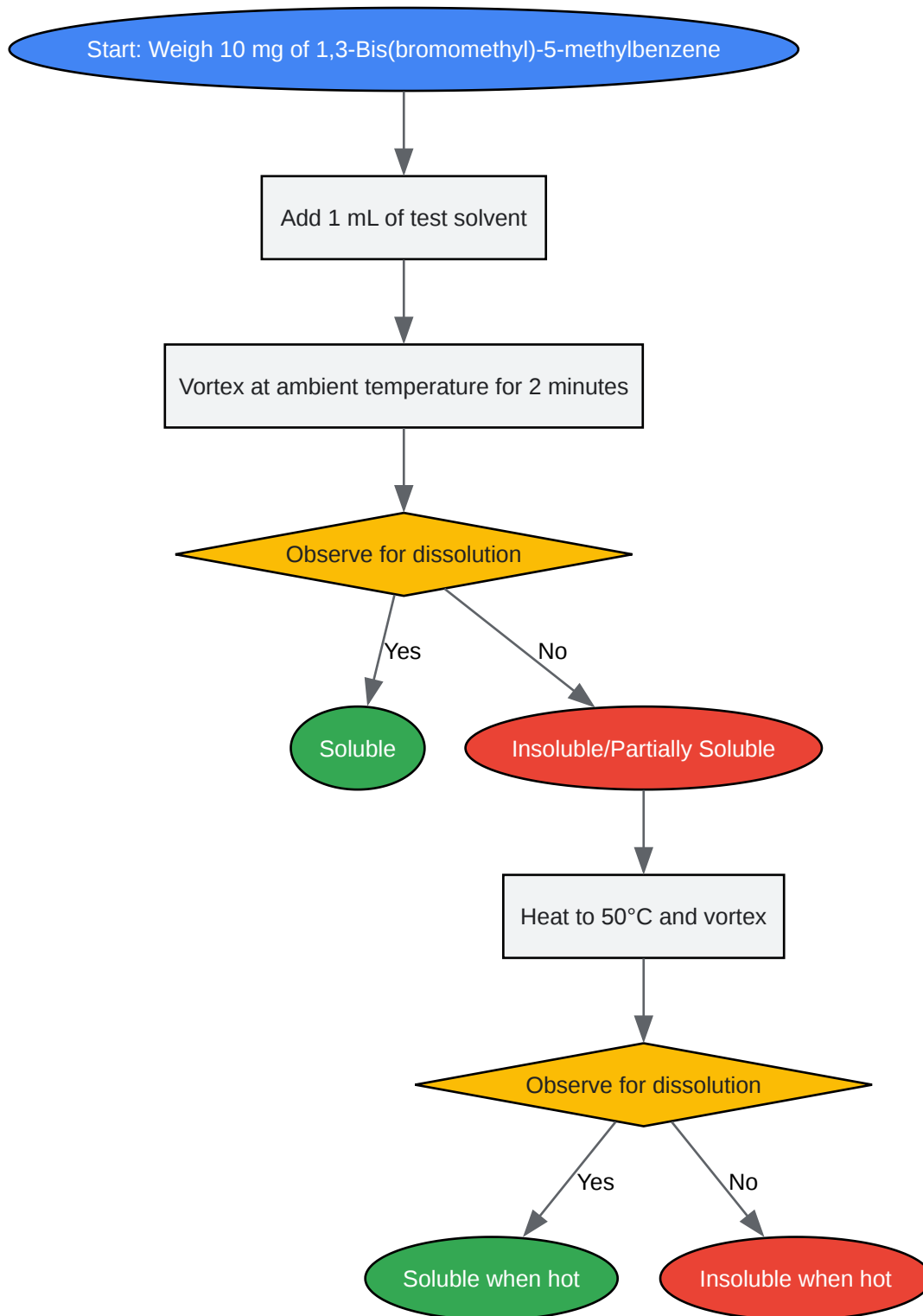
## Experimental Protocols

For researchers requiring precise solubility data, the following experimental protocols are provided.

## Experimental Workflow for Solubility Screening

The following workflow can be utilized for a systematic preliminary assessment of solubility in various solvents.

Figure 1. Experimental Workflow for Solubility Screening



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Caption: Figure 1. A stepwise process for the initial qualitative assessment of solubility.

## Detailed Protocol for Quantitative Solubility Determination (Gravimetric Method)

This protocol details a reliable gravimetric method for determining the precise solubility of **1,3-Bis(bromomethyl)-5-methylbenzene** in a given organic solvent.<sup>[7][8]</sup>

Materials:

- **1,3-Bis(bromomethyl)-5-methylbenzene** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to 0.1 mg)
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (PTFE, 0.22 µm)
- Pre-weighed glass evaporating dishes
- Vacuum oven or desiccator

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **1,3-Bis(bromomethyl)-5-methylbenzene** to a vial containing a known volume (e.g., 5 mL) of the selected solvent. An excess is ensured when undissolved solid remains visible.
  - Seal the vial tightly and place it in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
  - Equilibrate the mixture for a sufficient period (e.g., 24-48 hours) to ensure the solution is saturated. The presence of undissolved solid should persist.

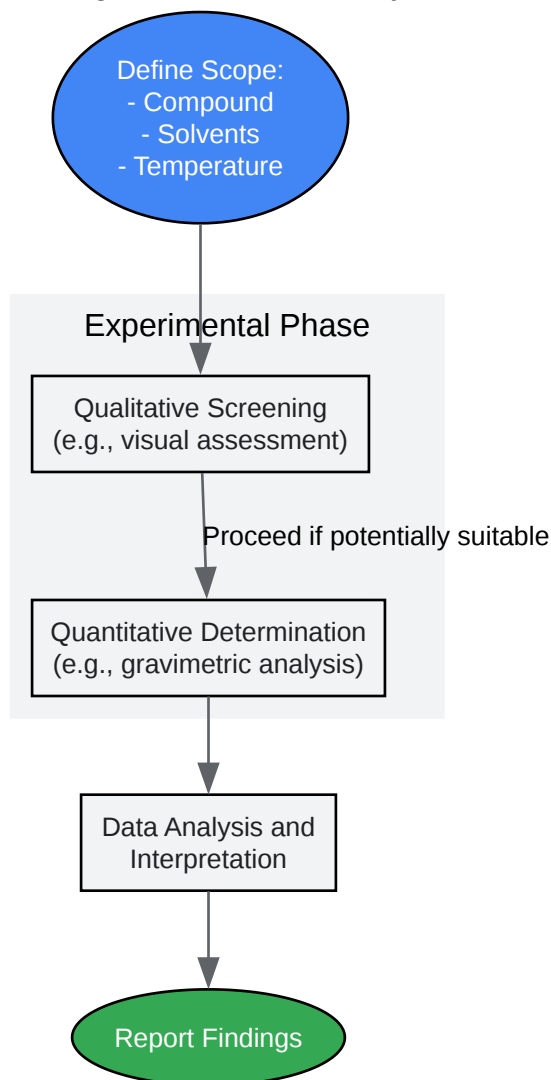
- Sample Collection and Filtration:
  - Allow the vial to stand undisturbed at the set temperature for at least 2 hours to let the excess solid settle.
  - Carefully draw a known volume (e.g., 2 mL) of the supernatant into a syringe.
  - Attach a syringe filter to the syringe and filter the solution directly into a pre-weighed evaporating dish. This step is crucial to remove any undissolved microcrystals.
- Solvent Evaporation and Weighing:
  - Place the evaporating dish in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the solute until all the solvent has evaporated. Alternatively, the dish can be left in a fume hood for slow evaporation, followed by drying in a desiccator.
  - Once the solvent is completely removed, place the evaporating dish in a desiccator to cool to room temperature.
  - Weigh the evaporating dish containing the dried solute on an analytical balance.
  - Repeat the drying and weighing process until a constant weight is achieved.
- Calculation:
  - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty evaporating dish from the final constant weight.
  - The solubility can then be expressed in various units, such as g/100 mL or mg/mL.

$$\text{Solubility (g/100 mL)} = (\text{Mass of dried solute in g} / \text{Volume of filtered aliquot in mL}) * 100$$

## Logical Relationships in Solubility Determination

The following diagram illustrates the logical steps and decision points in a comprehensive solubility analysis.

Figure 2. Logical Flow of Solubility Determination



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Caption: Figure 2. A logical progression from defining the experimental parameters to the final reporting of solubility data.

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